

INCA-6: A Technical Overview of Solubility, Stability, and Mechanism of Action

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Compound of Interest

Compound Name: INCA-6

Cat. No.: B1671815

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Abstract

INCA-6, also known as Triptycene-1,4-quinone, is a cell-permeable inhibitor of the nuclear factor of activated T-cells (NFAT) signaling pathway. It exerts its inhibitory effect by disrupting the interaction between calcineurin (CN) and its substrate, NFAT. This document provides a technical summary of the currently available information regarding the solubility and stability of **INCA-6**. It is important to note that comprehensive, publicly available data from peer-reviewed stability and solubility studies are limited. The information presented herein is primarily collated from commercial supplier data. This guide also visualizes the established mechanism of action of **INCA-6** and outlines general experimental workflows for solubility and stability testing that can be adapted for this compound.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **INCA-6** is provided in the table below.

Property	Value
Synonyms	Triptycene-1,4-quinone, NSC-25996
CAS Number	3519-82-2
Molecular Formula	C ₂₀ H ₁₂ O ₂
Molecular Weight	284.31 g/mol
Appearance	Solid powder

Solubility

INCA-6 is reported to be soluble in dimethyl sulfoxide (DMSO).[1] Quantitative data from various suppliers are summarized in the table below. It is recommended to use a newly opened container of DMSO, as it is hygroscopic, which can affect solubility.[2] For enhanced dissolution, warming and sonication may be necessary.[2]

Solvent	Concentration	Conditions
DMSO	2.86 mg/mL (10.06 mM)	Ultrasonic and warming to 60°C[2]
DMSO	5.69 mg/mL (20 mM)	Not specified[3]

Systematic studies on the solubility of **INCA-6** in other organic solvents or aqueous solutions at varying pH values are not readily available in the public domain.

Stability

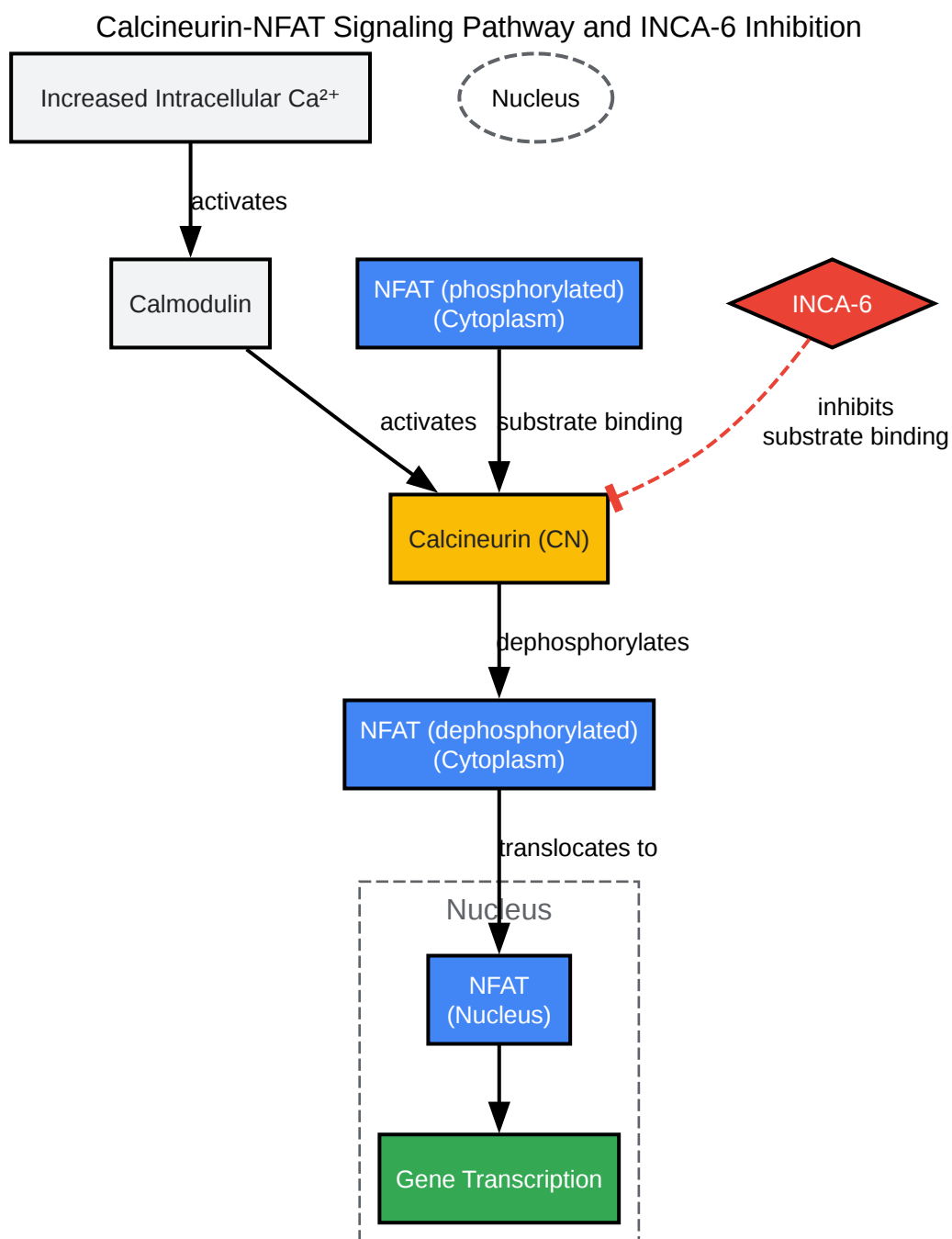
General stability information for **INCA-6** indicates that it is stable for several weeks at ambient temperatures, sufficient for standard shipping.[1] For longer-term storage, specific conditions are recommended, as detailed in the table below. Stock solutions in DMSO should be used within a month, and repeated freeze-thaw cycles should be avoided.[4]

Storage Condition	Duration
Solid	
0 - 4 °C	Short term (days to weeks)[1]
-20 °C	Long term (months to years)[1]
Stock Solution	
0 - 4 °C	Short term (days to weeks)[1]
-20 °C	Long term (months)[1]

Detailed studies on the degradation kinetics, half-life, and sensitivity of **INCA-6** to light have not been identified in the public literature.

Mechanism of Action: Inhibition of Calcineurin-NFAT Signaling

INCA-6 is a cell-permeable inhibitor of the calcineurin-NFAT signaling pathway.[1][2] It specifically blocks the targeting of the phosphorylated NFAT substrate to the phosphatase site of calcineurin.[1][2] This inhibition prevents the dephosphorylation of NFAT, which is a critical step for its nuclear translocation and subsequent activation of gene transcription.



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Figure 1. Mechanism of **INCA-6** inhibition of the Calcineurin-NFAT signaling pathway.

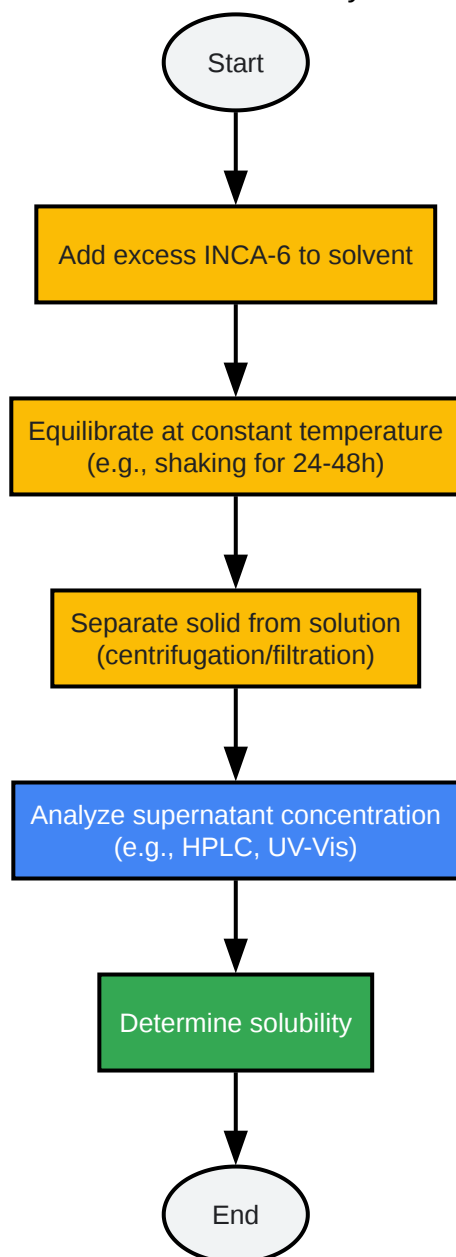
Experimental Protocols

While specific, validated protocols for assessing the solubility and stability of **INCA-6** are not publicly available, standard methodologies can be applied. The following sections outline general experimental workflows.

Solubility Assessment Workflow

A common method to determine the solubility of a compound like **INCA-6** is the shake-flask method.

General Workflow for Solubility Assessment

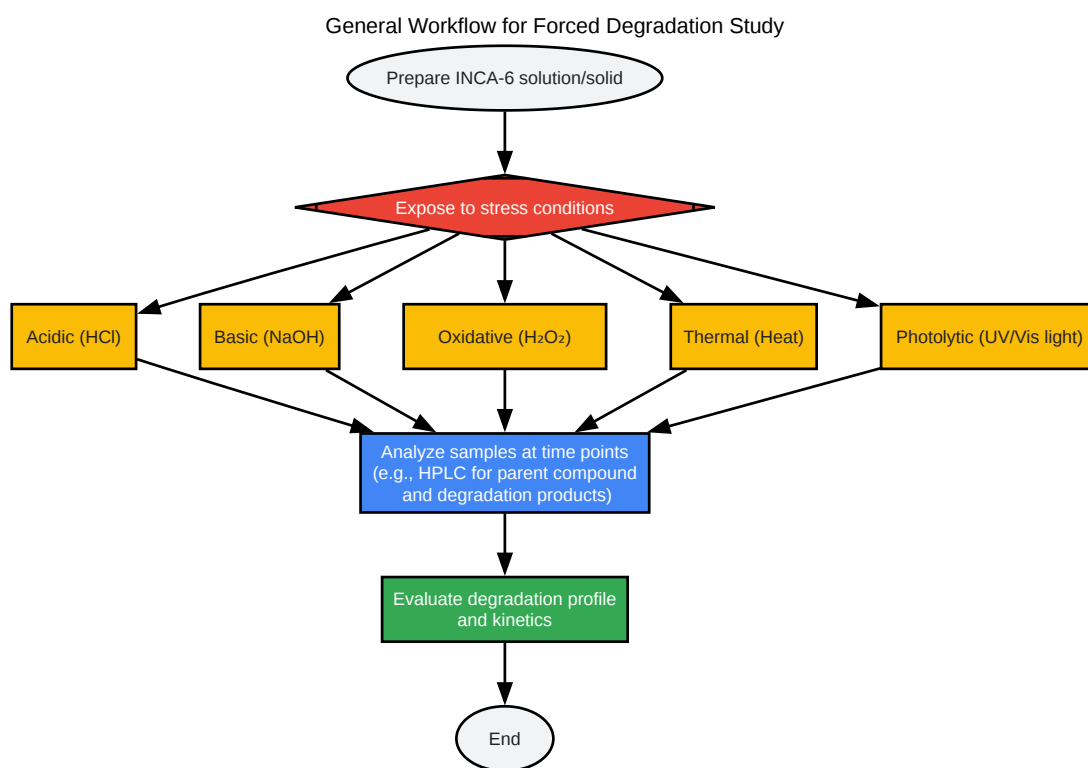


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Figure 2. A generalized workflow for determining the solubility of INCA-6.

Stability Assessment Workflow

Forced degradation studies are typically performed to understand the stability of a compound under various stress conditions.



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Figure 3. A generalized workflow for assessing the stability of **INCA-6** through forced degradation.

Conclusion

INCA-6 is a valuable research tool for studying the calcineurin-NFAT signaling pathway. While its solubility in DMSO is established, a comprehensive understanding of its solubility and stability profile requires further investigation. The information and generalized protocols provided in this guide serve as a starting point for researchers and drug development professionals working with this compound. It is recommended that users perform their own solubility and stability assessments tailored to their specific experimental conditions and formulations.

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